

Application Note: Quantification of Persin in Avocado Extracts

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Compound of Interest

Compound Name: *Persin*

Cat. No.: *B1231206*

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Introduction

Persin, a fatty acid derivative with the chemical formula $C_{23}H_{40}O_4$, is a compound found in various parts of the avocado (*Persea americana*) plant. It is known for its antifungal properties and has garnered interest in cancer research for its potential as a microtubule-stabilizing agent, inducing cell cycle arrest and apoptosis in certain cancer cell lines. This application note provides detailed protocols for the extraction and quantification of **persin** from avocado extracts, along with a summary of reported concentrations in different parts of the plant and a diagram illustrating its biological activities.

Quantitative Data Summary

The concentration of **persin** can vary significantly depending on the cultivar, the part of the plant, and the maturity of the fruit. The following table summarizes quantitative data for **persin** in various avocado extracts.

Avocado Cultivar	Plant Part	Persin Concentration	Analytical Method	Reference
'Hass'	Pulp (ripe)	360 ± 30 mg/kg (fresh weight)	Not Specified	
'Hass'	Pulp	1600 ± 68 mg/kg (fresh weight)	Not Specified	
'Hass'	Peel	~600 mg/kg (early harvest)	Not Specified	
'Hass'	Peel	~400 mg/kg (late harvest)	Not Specified	
'Hass'	Seed	2.31 ± 0.29% (w/w, dry weight) of total acetogenins	HPLC-DAD	
'Hass'	Pulp	1.79 ± 0.07% (w/w, dry weight) of total acetogenins (Persin is 36% of total)	HPLC-DAD	
'Hass'	Leaf	1.46 ± 0.34% (w/w, dry weight) of total acetogenins (Persin is 52% of total)	HPLC-DAD	
Not Specified	Peel	720 µg/g	Not Specified	
Not Specified	Pulp	110.1 µg/g	Not Specified	
Not Specified	Pit (Seed)	98.7 µg/g	Not Specified	
Not Specified	Seed	1.81 ± 0.35 mg/g	Not Specified	

Experimental Protocols

Extraction of Persin from Avocado Leaves (Soxhlet Method)

This protocol is suitable for obtaining a crude extract of **persin** from dried avocado leaves.

Materials:

- Dried and powdered avocado leaves
- Methanol or Ethanol
- Soxhlet apparatus
- Rotary evaporator
- Whatman No. 1 filter paper

Protocol:

- Air-dry fresh avocado leaves in the shade or in an oven at 40°C until brittle.
- Grind the dried leaves into a fine powder using a laboratory mill.
- Accurately weigh a desired amount of the powdered leaves (e.g., 50 g) and place it into a thimble made from Whatman No. 1 filter paper.
- Place the thimble into the main chamber of the Soxhlet extractor.
- Fill a round-bottom flask with a sufficient volume of methanol or ethanol to allow for continuous siphoning in the Soxhlet apparatus.
- Assemble the Soxhlet apparatus with a condenser.
- Heat the solvent in the round-bottom flask to its boiling point.
- Allow the extraction to proceed for at least 12 hours, or until the solvent in the siphoning tube runs clear.

- After extraction, allow the apparatus to cool.
- Concentrate the resulting extract to dryness using a rotary evaporator at a temperature of 40°C.
- Store the solid extract in a refrigerator until further analysis.

Sample Preparation for HPLC and LC-MS Analysis

This protocol describes the preparation of the crude extract for chromatographic analysis.

Materials:

- Crude **persin** extract
- Acetonitrile
- Methanol
- Water (HPLC grade)
- 0.22 µm syringe filters

Protocol:

- Accurately weigh a portion of the crude extract (e.g., 50 mg).
- Dissolve the extract in 1 ml of a mobile phase working solution, for example, a mixture of acetonitrile:methanol:water (25:25:50 v/v/v).
- Vortex the sample for 1-2 minutes to ensure complete dissolution.
- Filter the solution through a 0.22 µm syringe filter to remove any particulate matter.
- The filtered sample is now ready for injection into the HPLC or LC-MS system.

Quantification by High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

This method provides a sensitive and selective means for the quantification of **persin**.

Instrumentation:

- HPLC system coupled with a mass spectrometer (e.g., Shimadzu LCMS-2020 or equivalent).
- C18 column (e.g., Kinetex® EVO C-18, 1.7 μm).

Chromatographic Conditions:

- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile
- Gradient:
 - 20% to 90% B over 2 minutes
 - 90% to 95% B over 2 minutes
- Flow Rate: 0.4 mL/minute
- Injection Volume: 5-20 μL (can be optimized)

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Detection Mode: Selected Ion Monitoring (SIM).
- Monitor for m/z : 381.3 for $[\text{M}+\text{H}]^+$ of **persin**.

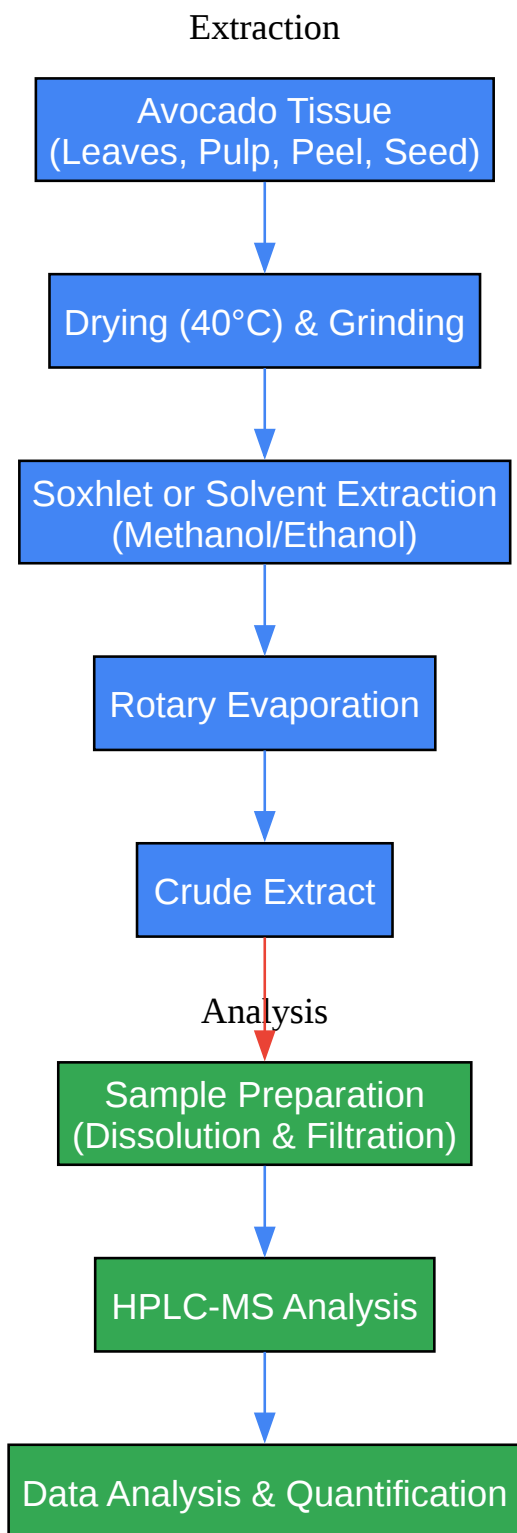
Quantification:

- Prepare a series of standard solutions of purified **persin** at known concentrations (e.g., 10, 25, 50, 75, and 100 μM).
- Inject the standard solutions into the LC-MS system to generate a calibration curve by plotting the peak area against the concentration.

- Inject the prepared avocado extract samples.
- Determine the concentration of **persin** in the samples by interpolating their peak areas on the calibration curve.

Visualizations

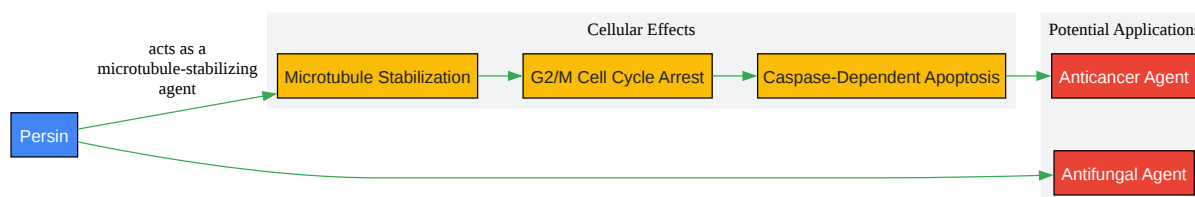
Experimental Workflow



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Caption: Experimental workflow for the quantification of **persin**.

Biological Activity of Persin



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Caption: Logical relationships of **persin**'s biological activities.

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